

Application Notes and Protocols: Preparation of CDDO-3P-Im Stock Solution in DMSO

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Compound of Interest

Compound Name: CDDO-3P-Im

Cat. No.: B2382624

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **CDDO-3P-Im** is a synthetic triterpenoid and an analog of CDDO-Imidazolidine with significant chemopreventive and anti-inflammatory properties.[1][2] It is recognized as a potent, orally active inhibitor of necroptosis, a form of programmed cell death, making it a valuable tool for research in areas such as ischemia-reperfusion injury and oncology.[2][3][4] Proper preparation of stock solutions is critical for ensuring experimental accuracy and reproducibility. Dimethyl sulfoxide (DMSO) is the recommended solvent for **CDDO-3P-Im** due to its high solubility. This document provides a detailed protocol for the preparation, storage, and handling of **CDDO-3P-Im** stock solutions in DMSO.

Data Presentation

A summary of the key properties and storage recommendations for **CDDO-3P-Im** is provided below.

Property	Value	Reference
Molecular Formula	C ₃₉ H ₄₆ N ₄ O ₃	
Molecular Weight	618.81 g/mol	
CAS Number	1883650-95-0	
Appearance	Solid powder	
Solubility in DMSO	225 mg/mL (363.6 mM)	
Storage (Powder)	-20°C for up to 3 years	
Storage (Stock in DMSO)	-80°C for up to 1 year; -20°C for up to 1 month	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions for in vitro and in vivo experiments.

Materials:

- **CDDO-3P-Im** (solid powder)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber, or foil-wrapped microcentrifuge tubes or glass vials
- Sterile, nuclease-free pipette tips
- Vortex mixer
- Sonicator (recommended)

Procedure:

- **Safety First:** Conduct all work in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- **Calculate Required Mass:** To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$
 - Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 618.81 \text{ g/mol} = 6.188 \text{ mg}$
- **Weighing:** Carefully weigh the calculated amount of **CDDO-3P-Im** powder on an analytical balance and transfer it into a sterile amber vial.
- **Dissolution:** a. Add the desired volume of anhydrous DMSO to the vial containing the **CDDO-3P-Im** powder. b. Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. c. Sonication is recommended to ensure complete dissolution. Sonicate the vial in a water bath for 10-15 minutes or until the solution is clear and no particulates are visible.
- **Storage:** a. Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile amber microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles, which can degrade the compound. b. Clearly label each aliquot with the compound name, concentration, date, and your initials. c. For long-term storage (up to 1 year), store the aliquots at -80°C. For short-term storage (up to 1 month), -20°C is acceptable.

Protocol 2: Preparation of Working Solutions

The high-concentration DMSO stock must be diluted to a final working concentration in an appropriate aqueous buffer or cell culture medium.

For In Vitro Cell-Based Assays:

- The final concentration of DMSO in the culture medium should be kept as low as possible to avoid solvent-induced toxicity, typically below 0.5%, with 0.1% being preferable.
- **Example Dilution (to 10 µM):**
 - Prepare a 1000x intermediate stock solution (10 mM) as described in Protocol 1.

- To prepare a 10 μ M working solution, dilute the 10 mM stock solution 1:1000 in your cell culture medium. For example, add 1 μ L of the 10 mM stock to 999 μ L of medium.
- Always prepare a vehicle control using the same final concentration of DMSO in the medium (e.g., 0.1% DMSO).

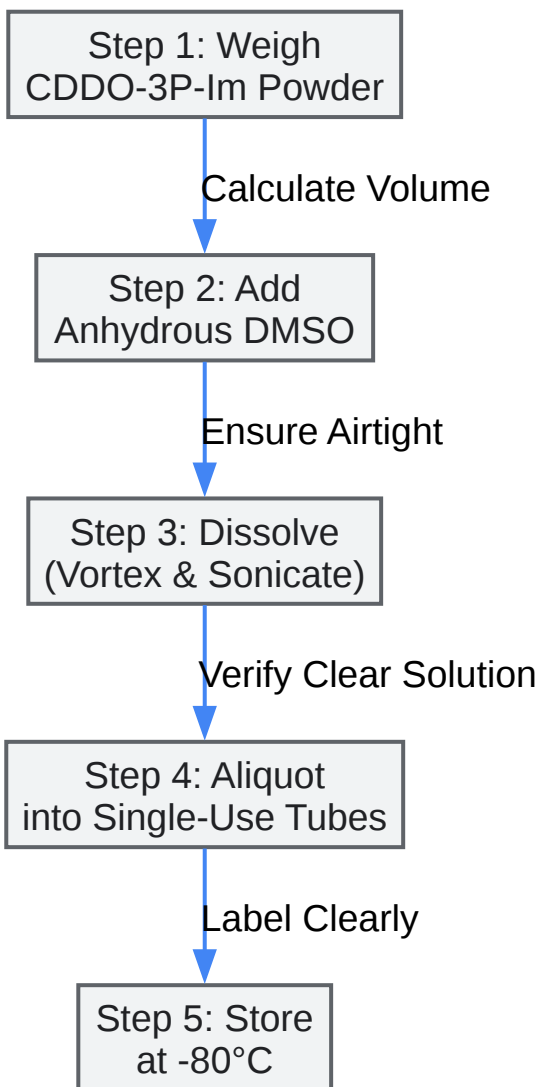
For In Vivo Animal Studies:

- The final concentration of DMSO in the dosing solution should be minimized. For normal mice, the concentration of DMSO should generally be kept below 10%.
- The stock solution may need to be diluted in a vehicle appropriate for the route of administration (e.g., saline, corn oil). A co-solvent might be necessary to maintain solubility upon dilution.
- It is essential to perform a solvent-negative control experiment to confirm that the vehicle has no non-specific effects on the animals.

Mandatory Visualization

The following diagram illustrates the workflow for preparing the **CDDO-3P-Im** stock solution.

Workflow for CDDO-3P-Im Stock Solution Preparation



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Caption: Workflow for preparing a **CDDO-3P-Im** stock solution in DMSO.

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